

2,5-Dimethoxycinnamic acid for nanoparticle synthesis

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Compound of Interest

Compound Name: 2,5-Dimethoxycinnamic acid

CAS No.: 38489-74-6

Cat. No.: B3425081

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Application Note: **2,5-Dimethoxycinnamic Acid** (2,5-DMCA) in Nanoparticle Formulation & Functionalization

Executive Summary & Scientific Rationale

2,5-Dimethoxycinnamic acid (2,5-DMCA) is a bioactive phenolic acid derivative structurally related to caffeic and ferulic acids. Unlike its polyhydroxylated counterparts, the methoxy substitution pattern at the 2 and 5 positions renders 2,5-DMCA more lipophilic and metabolically stable, but significantly less water-soluble.

Therapeutic Relevance: 2,5-DMCA has demonstrated insulintropic properties (enhancing insulin secretion), anti-inflammatory activity, and inhibition of platelet aggregation. However, its clinical translation is hindered by poor aqueous solubility and rapid renal clearance.

Nanotechnology Solution: This guide details two primary workflows to overcome these limitations:

- **Polymeric Encapsulation (PLGA):** Trapping 2,5-DMCA within a biodegradable matrix to enhance bioavailability and control release.

- Surface Functionalization (AuNPs): Conjugating 2,5-DMCA to gold nanoparticles to exploit its carboxylic acid moiety for surface passivation, creating a dual-action therapeutic/diagnostic agent.

Physicochemical Profile & Pre-Formulation

Before initiating synthesis, the physicochemical properties of the API (Active Pharmaceutical Ingredient) must be accounted for to select the correct solvent systems.

Property	Value/Characteristic	Implication for Synthesis
Molecular Weight	208.21 g/mol	Small molecule; high diffusion rate requires tight polymer matrices.
LogP (Lipophilicity)	~2.5 - 3.0	Hydrophobic; suitable for Single Emulsion (O/W) or Nanoprecipitation.
pKa (Carboxyl)	~4.5	Anionic at physiological pH (7.4); Protonated at acidic pH.
Solubility	DMSO, Ethanol, DCM, Acetone	Insoluble in water. Requires organic solvent during formulation.
Melting Point	148-150 °C	Stable under standard solvent evaporation temperatures (<40°C).

Protocol A: Polymeric Encapsulation via Single Emulsion (O/W)

Objective: To synthesize 2,5-DMCA-loaded Poly(lactic-co-glycolic acid) (PLGA) nanoparticles.

Mechanism: The "oil-in-water" (O/W) single emulsion technique utilizes the hydrophobicity of 2,5-DMCA. The drug and polymer are dissolved in a volatile organic solvent, emulsified in water, and the solvent is evaporated, precipitating the polymer around the drug.

Materials Required:

- API: **2,5-Dimethoxycinnamic acid** (Sigma-Aldrich/Biosynth).
- Polymer: PLGA (50:50, MW 30-60 kDa, ester terminated for slower degradation).
- Solvent: Dichloromethane (DCM) or Ethyl Acetate.
- Surfactant: Polyvinyl alcohol (PVA), MW 30-70 kDa, 87-89% hydrolyzed.
- Equipment: Probe Sonicator, Magnetic Stirrer, Centrifuge, Lyophilizer.

Step-by-Step Methodology:

- Organic Phase Preparation:
 - Dissolve 50 mg of PLGA and 5 mg of 2,5-DMCA (10% w/w theoretical loading) in 2 mL of Dichloromethane (DCM).
 - Critical Check: Ensure complete dissolution by vortexing. The solution must be clear.
- Aqueous Phase Preparation:
 - Prepare 20 mL of 1% (w/v) PVA solution in deionized water. Filter through a 0.22 μ m filter to remove dust/aggregates.
- Emulsification (The Critical Step):
 - Place the PVA solution on ice to prevent overheating.
 - Add the Organic Phase dropwise into the Aqueous Phase under magnetic stirring.
 - Sonication: Immediately sonicate the mixture using a probe sonicator at 40% amplitude for 60 seconds (Pulse: 5s ON, 2s OFF).
 - Result: A milky white O/W nano-emulsion is formed.
- Solvent Evaporation:

- Transfer the emulsion to a beaker and stir at 600 RPM at room temperature for 3-4 hours. This allows the DCM to evaporate, hardening the nanodroplets into solid particles.
- Note: Perform in a fume hood.
- Washing & Collection:
 - Centrifuge the suspension at 12,000 RPM (approx. 15,000 x g) for 20 minutes at 4°C.
 - Discard supernatant (contains free PVA and unencapsulated drug).
 - Resuspend the pellet in DI water and repeat centrifugation 2x.
- Lyophilization:
 - Resuspend the final pellet in 1 mL of 2% Sucrose (cryoprotectant).
 - Freeze at -80°C and lyophilize for 24 hours to obtain a free-flowing powder.

Protocol B: Surface Functionalization of Gold Nanoparticles

Objective: To coat Citrate-stabilized Gold Nanoparticles (AuNPs) with 2,5-DMCA via Ligand Exchange. Mechanism: 2,5-DMCA contains a carboxylic acid.^{[1][2]} While it lacks a thiol (SH) group for covalent Au-S bonding, it can displace weak citrate ions through electrostatic interaction and hydrogen bonding, or be conjugated via EDC/NHS chemistry if an amine-linker is introduced. Here, we use direct adsorption optimized by pH.

Materials Required:

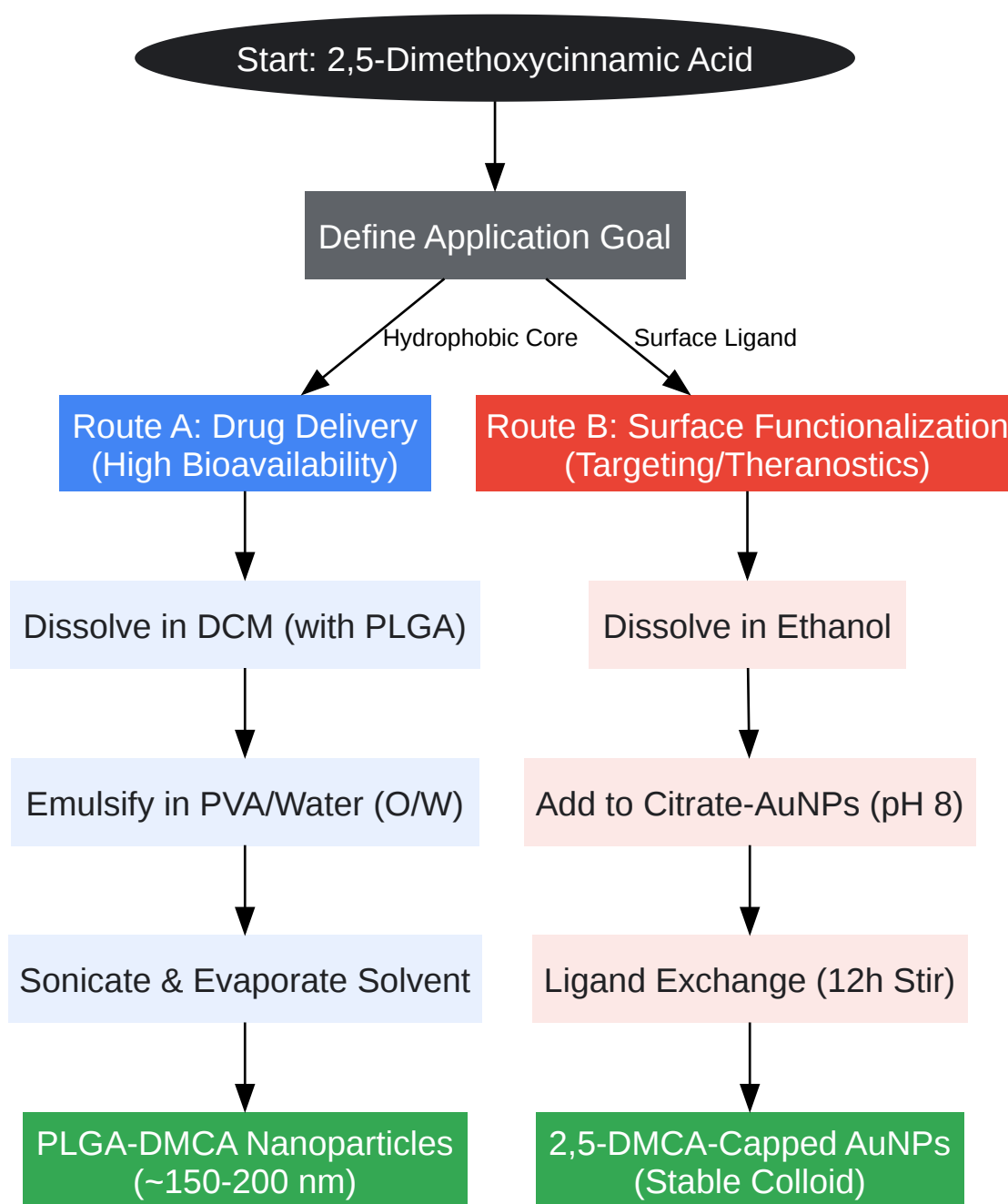
- Precursor: Citrate-stabilized AuNPs (synthesized via Turkevich method, ~20 nm).
- Ligand: **2,5-Dimethoxycinnamic acid**.^{[2][3]}
- Solvent: Ethanol (absolute).
- Reagents: NaOH (0.1 M) and HCl (0.1 M) for pH adjustment.

Step-by-Step Methodology:

- Ligand Solution Preparation:
 - Dissolve 10 mg of 2,5-DMCA in 1 mL of Ethanol.
 - Note: Direct addition of solid powder to the aqueous AuNP colloid will cause aggregation.
- pH Adjustment:
 - Adjust the pH of the AuNP solution to ~8.0.
 - Reasoning: At basic pH, the carboxylic acid of 2,5-DMCA is deprotonated (COO⁻), preventing immediate aggregation but allowing electrostatic interaction with the metal surface.
- Ligand Exchange:
 - Add 100 μ L of the 2,5-DMCA/Ethanol solution dropwise to 10 mL of AuNP solution under vigorous stirring (700 RPM).
 - Stir for 12 hours at room temperature in the dark.
- Purification:
 - Centrifuge at 10,000 RPM for 15 minutes.
 - The pellet will be reddish-purple. If the pellet is blue/black, irreversible aggregation has occurred (failed synthesis).
 - Wash with DI water to remove excess ethanol and free 2,5-DMCA.

Workflow Visualization (Graphviz)

The following diagram illustrates the decision logic and synthesis pathways for 2,5-DMCA nanoparticles.



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Caption: Workflow decision tree for processing 2,5-DMCA into polymeric cores (left) or metallic surface ligands (right).

Characterization & Quality Control

To validate the synthesis, the following parameters must be assessed.

Technique	Purpose	Expected Outcome (PLGA-DMCA)	Expected Outcome (AuNP-DMCA)
DLS (Dynamic Light Scattering)	Hydrodynamic Diameter & PDI	150–250 nm (PDI < 0.2)	Increase of ~2-4 nm over bare AuNP
Zeta Potential	Surface Charge/Stability	-15 to -25 mV (stabilized by PVA/COOH)	Shift from -40 mV (Citrate) to -20 mV
FTIR Spectroscopy	Chemical Conjugation	C=O stretch (ester) at 1750 cm ⁻¹	Shift in C=O (acid) and C-O-C (methoxy) peaks
UV-Vis Spectroscopy	Optical Properties	Absorption peak at ~280-320 nm (DMCA)	SPR peak ~520 nm; slight redshift indicates coating
HPLC	Encapsulation Efficiency (EE)	Target EE > 60%	N/A (Quantify unbound ligand in supernatant)

Calculation for Encapsulation Efficiency (EE%):

Troubleshooting Guide

- Issue: Aggregation during PLGA synthesis.
 - Cause: Insufficient PVA concentration or slow evaporation.
 - Fix: Increase PVA to 2% or increase sonication energy.
- Issue: AuNPs turn blue/black upon adding 2,5-DMCA.
 - Cause: "Ethanol shock" or pH drop causing destabilization.
 - Fix: Add the ethanolic ligand solution much slower (10 µL/min) and ensure the AuNP solution is slightly basic (pH 8-9) before addition.
- Issue: Low Drug Loading.

- Cause: Drug leaking into the aqueous phase.
- Fix: Use a modified "Emulsion-Diffusion" method or saturate the aqueous phase with a small amount of 2,5-DMCA prior to mixing to prevent diffusion.

References

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